Technical Guide: N-Ethylpropan-2-amine (Free Base vs. Hydrochloride Salt)

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Compound of Interest	
Compound Name:	*N-Ethylpropan-2-amine Hydrochloride*
Cat. No.:	*B13437101*

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Executive Summary

N-Ethylpropan-2-amine is a secondary amine intermediate used in the synthesis of pharmaceutical agents (e.g., carbonic anhydrase inhibitors) and functionalized polymers.

- The Free Base is a volatile, nucleophilic liquid used directly in alkylation and acylation reactions.
- The Hydrochloride Salt is a stable, crystalline solid used for long-term storage, precise stoichiometric weighing, and aqueous solubility enhancement.

Selecting the correct form is critical: the free base is required for nucleophilic attack, while the salt prevents oxidation and volatilization during storage.

Chemical Identity & Physicochemical Comparison[1][2][3][4][5]

The fundamental difference lies in the protonation state of the nitrogen atom, which dictates the physical state and reactivity profile.

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Feature	Free Base	Hydrochloride Salt
IUPAC Name	N-Ethylpropan-2-amine	N-Ethylpropan-2-aminium chloride
Common Name	N-Ethylisopropylamine	N-Ethylisopropylamine HCl
CAS Number	19961-27-4	153975-44-1
Formula	C H N	C H ClN
Molecular Weight	87.16 g/mol	123.63 g/mol
Physical State	Colorless to light yellow Liquid	White Crystalline Solid
Melting/Boiling Point	BP: 71–73 °C	MP: 165–173 °C (DSC)
Density	0.72 g/mL	N/A (Solid)
Solubility	Miscible in organic solvents (DCM, Ether); Moderate in water.[1]	Highly soluble in Water, Methanol; Insoluble in non-polar organics.
pKa (Conj. Acid)	~10.76	N/A (Already protonated)

Functional Reactivity & Applications

Free Base: The Nucleophile

The free base possesses a lone pair of electrons on the nitrogen, making it a nucleophile. It is the active species in:

- Urea Formation: Reacting with isocyanates to form ureido benzenesulfonamides (carbonic anhydrase inhibitors).
- Alkylation: Reacting with alkyl halides to form tertiary amines.
- Differentiation from DIPEA: Unlike Diisopropylethylamine (DIPEA/Hünig's Base), which is sterically hindered and acts only as a proton scavenger, N-Ethylisopropylamine is a

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nucleophilic secondary amine and will attack electrophiles.

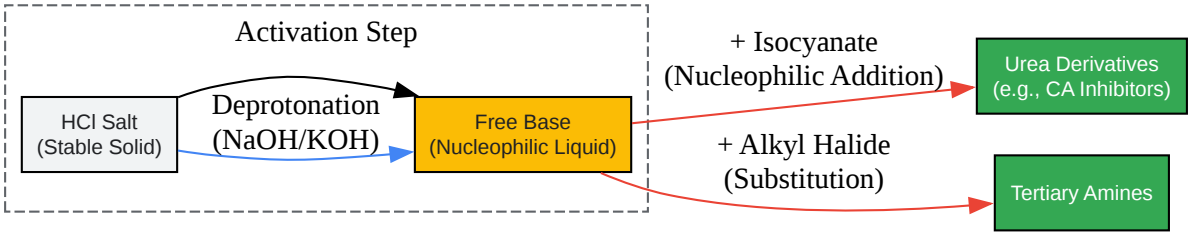
Hydrochloride Salt: The Stable Precursor

The salt form masks the nitrogen lone pair, rendering it non-nucleophilic until deprotonated. It is preferred for:

- Storage: Prevents oxidation (N-oxide formation) and absorption of atmospheric CO

  (carbamate formation).
- Stoichiometry: Allows for precise weighing of the solid, unlike the volatile liquid base.
- Aqueous Reactions: Can be used in aqueous media where pH adjustment releases the free base in situ.

Reactivity Flowchart



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Caption: Activation of the stable HCl salt into the nucleophilic free base for downstream synthesis.

Synthesis & Interconversion Protocols

Protocol: Free Base to Hydrochloride Salt

Objective: Convert the volatile liquid into a stable solid for storage.

- Dissolution: Dissolve 10 mmol (0.87 g) of N-Ethylpropan-2-amine (Free Base) in 10 mL of anhydrous diethyl ether or 1,4-dioxane.

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- Note: Perform in a fume hood due to volatility.

- Acidification: Cool the solution to 0°C in an ice bath. Slowly add 1.1 equivalents of HCl (4M in dioxane or 2M in ether) dropwise with stirring.
- Precipitation: A white precipitate will form immediately. Stir for 30 minutes to ensure complete conversion.
- Isolation: Filter the solid under vacuum (Buchner funnel).
- Washing: Wash the filter cake with cold diethyl ether (2 x 5 mL) to remove excess acid and impurities.
- Drying: Dry the solid in a vacuum desiccator over P

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  to remove trace moisture.

  - Expected Yield: >90% White crystalline solid.

Protocol: Hydrochloride Salt to Free Base

Objective: Release the active nucleophile for a reaction.

- Suspension: Suspend the HCl salt in Dichloromethane (DCM).
- Neutralization: Add an equal volume of 1M NaOH or saturated NaHCO

  solution.
- Extraction: Shake vigorously in a separatory funnel. The salt will dissolve, and the free base will partition into the DCM layer.
- Drying: Collect the organic layer, dry over anhydrous Na

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  , and filter.

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- Usage: Use the DCM solution directly in the next step to avoid handling the volatile neat liquid.

Analytical Characterization

Distinguishing the two forms via NMR is straightforward due to the deshielding effect of the positive charge on the nitrogen in the salt form.

Nucleus	Free Base Shift (ppm, CDCl)	HCl Salt Shift (ppm, D O/DMSO)	Mechanistic Explanation
H (N-CH)	~2.79 (Multiplet)	~3.10 - 3.30 (Multiplet)	Protonation of N pulls electron density, deshielding -protons.
H (NH)	~1.0 - 1.5 (Broad, variable)	~8.0 - 9.0 (Broad singlet)	Ammonium protons are highly deshielded and exchangeable.
C (C-N)	~40 - 45 ppm	~45 - 50 ppm	Carbon nuclei adjacent to N are deshielded.

Stability & Safety Handling

- Free Base:
  - Hazard:Flammable Liquid (Flash Point ~16°C). Causes severe skin burns and eye damage (Corrosive).
  - Storage: Store at 2-8°C under inert gas (Argon/Nitrogen). It absorbs CO from air to form carbamates.
- Hydrochloride Salt:

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- Hazard: Irritant. Hygroscopic (absorbs moisture from air).
- Storage: Store at Room Temperature (RT) in a tightly sealed container with desiccant. Stable for years if kept dry.

References

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